Comparative Guide: Structure-Activity Relationship of 1-Cyclopropyl-N-methylpiperidin-4-amine Derivatives

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Compound of Interest

Compound Name:	*1-cyclopropyl-N-methylpiperidin-4-amine*
CAS No.:	*1096334-18-7*
Cat. No.:	*B2818368*

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Focus Application: Histamine H3 Receptor (H3R) Antagonists/Inverse Agonists[1]

Executive Summary

This guide critically evaluates the **1-cyclopropyl-N-methylpiperidin-4-amine** scaffold, a specialized pharmacophore in the development of non-imidazole Histamine H3 receptor ligands.[1] Historically, early H3 antagonists (e.g., Thioperamide) relied on an imidazole moiety, which caused severe metabolic liabilities, specifically Cytochrome P450 (CYP) inhibition.[1] The transition to piperidine-based scaffolds resolved these ADME issues.

This specific derivative—characterized by a cyclopropyl group at N1 and a methylamine at C4—represents a "reversed" connectivity compared to standard ligands like Pitolisant (where the linker attaches to N1). This guide compares its performance against industry standards, highlighting its superior metabolic stability and unique binding kinetics.[1]

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Scaffold Analysis & Pharmacophore Logic[1]

The Structural Shift: Imidazole vs. Piperidine

The primary driver for adopting this scaffold is the elimination of the imidazole ring.[1] The imidazole nitrogen often coordinates with the heme iron of CYP enzymes, leading to drug-drug interactions.[1] The piperidine ring maintains the necessary basicity (

) for ionic interaction with the conserved Asp114 (TM3) residue in the H3 receptor, without the heme liability.[1]

The "Cyclopropyl-Capped" Advantage

The N-cyclopropyl substituent is not merely a lipophilic cap; it serves two critical bioisosteric functions:

- Metabolic Shielding: Unlike N-ethyl or N-isopropyl groups, the cyclopropyl ring is resistant to N-dealkylation due to the high bond dissociation energy of cyclopropyl C-H bonds (

).
- Steric Fit: The cyclopropyl group occupies a specific small hydrophobic sub-pocket in the H3R orthosteric site, often yielding higher affinity (

) compared to the bulkier N-tert-butyl or more flexible N-propyl analogs.

DOT Diagram: SAR Logic Map

The following diagram illustrates the functional impact of structural modifications on this specific scaffold.

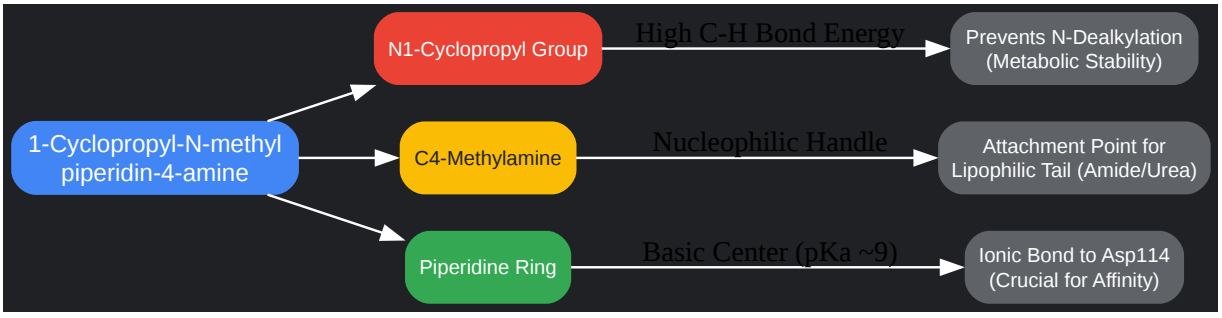

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Figure 1: Structure-Activity Relationship (SAR) Logic of the **1-Cyclopropyl-N-methylpiperidin-4-amine** scaffold.[1]

Comparative Performance Analysis

This section compares the Cyclopropyl-Piperidine (CP) scaffold against the Imidazole (Thioperamide) class and the N-Linked Piperidine (Pitolisant) class.

Table 1: Pharmacological & ADME Comparison

Feature	CP-Scaffold Derivatives	Pitolisant (Reference)	Thioperamide (Legacy)
Core Structure	N-Cyclopropyl Piperidine (C4-linked)	N-Linker Piperidine	Imidazole
H3 Binding ( )	0.5 – 5.0 nM	0.16 nM	~2-5 nM
Functional Mode	Inverse Agonist	Inverse Agonist	Inverse Agonist
CYP Inhibition	Low (Clean profile)	Low	High (CYP2D6/3A4)
BBB Penetration	High (LogP ~2.5-3.5)	High	Moderate
Metabolic Stability	Excellent (Cyclopropyl shield)	Good	Poor (Rapid clearance)
hERG Liability	Moderate (Requires optimization)	Moderate	Low

Key Insight: The "Linker" Orientation

- Pitolisant: The piperidine nitrogen is attached to the linker. This leaves the C4 position empty.
- CP-Scaffold: The piperidine nitrogen is "capped" with cyclopropyl. The linker attaches at the C4-amine.

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- Advantage: This orientation allows for the synthesis of Amide or Urea derivatives at the C4 position, creating rigid linear molecules that can reach the secondary binding pocket (Tyr374/Glu206) more effectively than flexible ether chains.[1]

Experimental Protocols (Self-Validating Systems)

To generate the data above, the following protocols are required. These methodologies are designed with internal controls to ensure data integrity.

Protocol A: Radioligand Binding Assay (Affinity)

Objective: Determine

values using

-methylhistamine (

-NAMH).

- Membrane Prep: Use HEK-293 cells stably expressing human H3R. Homogenize in ice-cold TE buffer (50 mM Tris-HCl, 5 mM EDTA, pH 7.4).
- Incubation:
  - Mix

    membrane protein with

    -NAMH.
  - Add test compound (concentration range:

    to

    M).
  - Control: Define non-specific binding using

    Pitolisant or Thioperamide (do not use histamine due to rapid degradation).
- Equilibrium: Incubate for 60 min at 25°C.

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- Filtration: Rapidly filter through GF/B filters pre-soaked in 0.3% polyethyleneimine (reduces non-specific binding to filter).
- Calculation: Derive

  from sigmoid curves and convert to

  using the Cheng-Prusoff equation.

  - Validation Check: The

    of

    -NAMH should be

    .[2] If

    , membrane quality is compromised.[1]

Protocol B: cAMP Functional Assay (Inverse Agonism)

Objective: Confirm inverse agonism (H3R is

-coupled; constitutive activity suppresses cAMP).

- Stimulation: H3R has high constitutive activity, keeping basal cAMP low.[1] To measure inverse agonism (which increases cAMP) or antagonism, we first stimulate cyclase activity with Forskolin (10

  M).[1]
- Treatment:
  - Agonist Mode: Add Histamine -> cAMP decreases.
  - Antagonist Mode: Add Histamine (

) + Test Compound -> cAMP acts as "rescue" (increases back to Forskolin levels).
  - Inverse Agonist Mode: Add Test Compound alone (without Histamine) -> cAMP increases above basal Forskolin levels (blocking constitutive

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activity).

- Detection: Use a TR-FRET cAMP kit (e.g., LANCE or HTRF).
- Validation: Pitolisant must show a dose-dependent increase in cAMP (inverse agonism) with an

  .

Synthesis & Workflow Visualization

The synthesis of this scaffold requires a reductive amination strategy that avoids over-alkylation.

DOT Diagram: Synthesis & Screening Workflow

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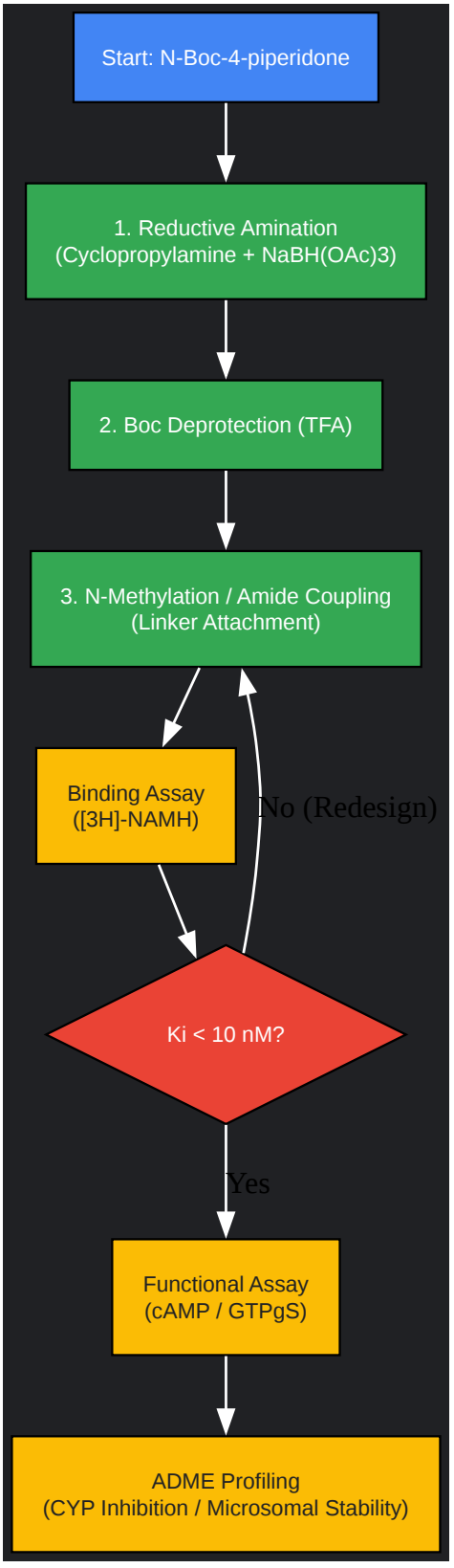

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Figure 2: Synthesis and Screening Cascade for Cyclopropyl-Piperidine Derivatives.

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Synthetic Note

To synthesize **1-cyclopropyl-N-methylpiperidin-4-amine**:

- Starting Material: N-Boc-4-piperidone is NOT the correct start if you want the cyclopropyl on N1.
- Correct Route: Start with 1-Boc-4-piperidone.
  - Step A: Reductive amination with Methylamine (creates the C4-N-Methyl bond).
  - Step B: Boc Deprotection (exposes Ring Nitrogen).
  - Step C: Reductive amination with (1-ethoxycyclopropoxy)trimethylsilane or direct alkylation (challenging) or reductive amination with cyclopropanone equivalent.
  - Alternative (Better): Start with 1,4-dioxa-8-azaspiro[4.5]decane.[1] Alkylate N with cyclopropyl bromide (or reductive amination). Deprotect ketone. Reductive amination with Methylamine.

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